

Application Note and Protocol: Utilizing CAY10499 in a 96-Well Plate Lipase Assay

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Compound of Interest

Compound Name: CAY10499

Cat. No.: B15603168

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Introduction

CAY10499 is a potent, yet non-selective, inhibitor of several lipases, including monoglyceride lipase (MGL), hormone-sensitive lipase (HSL), and fatty acid amide hydrolase (FAAH)[1][2]. Its irreversible mechanism of action against MGL makes it a valuable tool for studying the roles of these enzymes in various physiological and pathological processes[3]. This document provides a detailed protocol for utilizing **CAY10499** in a convenient 96-well plate colorimetric lipase assay. The assay is based on the hydrolysis of a chromogenic substrate, 4-nitrophenylacetate (4-NPA), by the target lipase, and the subsequent inhibition of this activity by **CAY10499**[3][4][5].

Principle of the Assay

The lipase assay described here is a colorimetric method adapted for a 96-well plate format. The enzyme, monoglyceride lipase (MGL), hydrolyzes the substrate 4-nitrophenylacetate (4-NPA). This reaction releases the product 4-nitrophenol, which has a distinct yellow color and can be quantified by measuring its absorbance at 405 nm. The rate of 4-nitrophenol production

is directly proportional to the lipase activity. The inhibitory effect of **CAY10499** is determined by measuring the reduction in lipase activity in the presence of the compound.

Data Presentation

The following table summarizes the key quantitative parameters for performing the lipase inhibition assay with **CAY10499**.

Parameter	Value	Reference
CAY10499 IC50 (hMGL)	144 nM	[1]
CAY10499 IC50 (HSL)	90 nM	[1]
CAY10499 IC50 (FAAH)	14 nM	[1]
Substrate	4-Nitrophenylacetate (4-NPA)	[3][4]
Substrate Concentration	250 µM (final)	[3]
Enzyme	Purified human MGL	[3]
Enzyme Concentration	16 ng per well	[3]
Assay Buffer	100 mM Tris-HCl, pH 7.4, containing 0.1% (w/v) fatty- acid-free BSA	[3]
Assay Volume	200 µL	[3]
Incubation Temperature	37°C	[3]
Incubation Time	15 minutes	[3]
Detection Wavelength	405 nm	[3]

Experimental Protocols

Materials and Reagents

- **CAY10499**
- Purified human monoglyceride lipase (MGL)

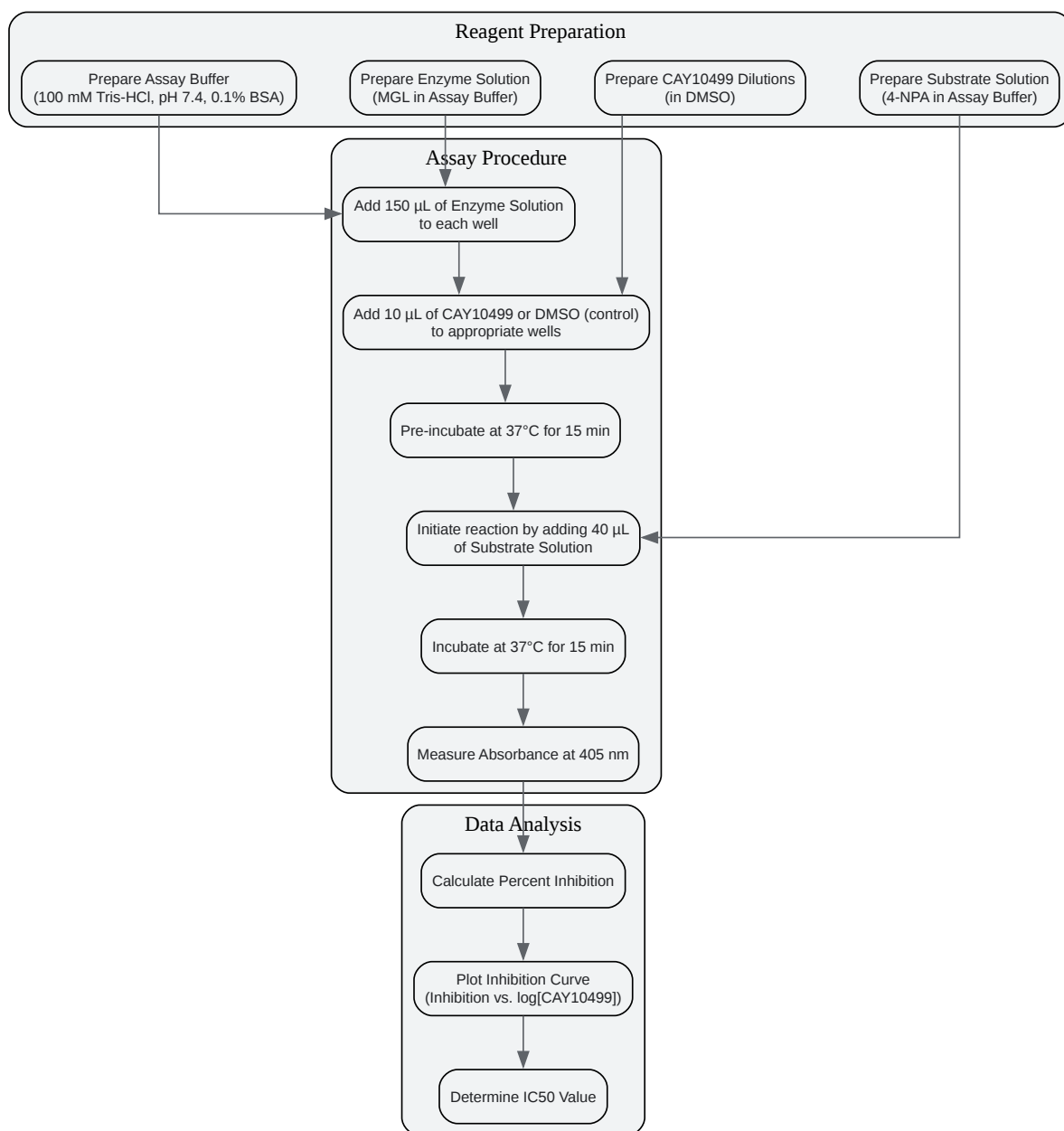
- 4-Nitrophenylacetate (4-NPA)
- Tris-HCl
- Bovine Serum Albumin (BSA), fatty-acid-free
- Dimethyl sulfoxide (DMSO)
- 96-well clear, flat-bottom microtiter plates
- Microplate reader capable of measuring absorbance at 405 nm
- Multichannel pipette
- Incubator set to 37°C

Preparation of Reagents

- Assay Buffer: Prepare a 100 mM Tris-HCl buffer, pH 7.4. Just before use, add fatty-acid-free BSA to a final concentration of 0.1% (w/v).
- Enzyme Stock Solution: Reconstitute or dilute the purified human MGL in Assay Buffer to a concentration that will yield 16 ng of enzyme in the final assay volume per well.
- Substrate Stock Solution: Prepare a 1.25 mM stock solution of 4-NPA in Assay Buffer.
- **CAY10499** Stock Solution: Prepare a stock solution of **CAY10499** in DMSO. Further dilute this stock solution in DMSO to create a series of concentrations for determining the IC₅₀ value.

Experimental Workflow

The following diagram illustrates the experimental workflow for the 96-well plate lipase assay.



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Caption: Workflow for the 96-well plate lipase inhibition assay using **CAY10499**.

Step-by-Step Protocol

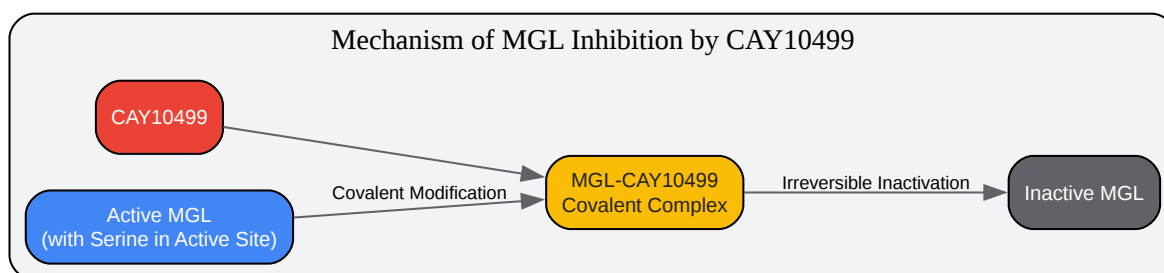
- Prepare the 96-well plate:
 - Control Wells: Add 150 µL of Assay Buffer and 10 µL of DMSO.
 - Enzyme Activity Wells (No Inhibitor): Add 150 µL of the MGL enzyme solution and 10 µL of DMSO.
 - Inhibitor Wells: Add 150 µL of the MGL enzyme solution and 10 µL of the desired **CAY10499** dilution.
- Pre-incubation: Gently tap the plate to mix and pre-incubate at 37°C for 15 minutes. This step allows the inhibitor to interact with the enzyme before the substrate is added.
- Initiate the Reaction: Add 40 µL of the 1.25 mM 4-NPA substrate solution to all wells to initiate the reaction. The final concentration of 4-NPA will be 250 µM in a total volume of 200 µL.
- Incubation: Incubate the plate at 37°C for 15 minutes.
- Measure Absorbance: After the incubation period, measure the absorbance of each well at 405 nm using a microplate reader.

Data Analysis

- Correct for Background: Subtract the average absorbance of the control wells (no enzyme) from the absorbance readings of all other wells.
- Calculate Percent Inhibition: Use the following formula to calculate the percent inhibition for each concentration of **CAY10499**:
$$\% \text{ Inhibition} = [1 - (\text{Absorbance of Inhibitor Well} / \text{Absorbance of Enzyme Activity Well})] \times 100$$
- Determine IC₅₀: Plot the percent inhibition as a function of the logarithm of the **CAY10499** concentration. Use a non-linear regression analysis (e.g., sigmoidal dose-response curve) to determine the IC₅₀ value, which is the concentration of the inhibitor that causes 50% inhibition of the enzyme activity.

Mechanism of Inhibition

CAY10499 acts as an irreversible inhibitor of monoglyceride lipase[3]. The proposed mechanism involves the carbamate moiety of **CAY10499**, which is thought to covalently modify a critical serine residue in the active site of the lipase. This covalent modification permanently inactivates the enzyme.



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